

# Application Notes and Protocols for Testing Birinapant Efficacy in 3D Organoid Cultures

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Audience: Researchers, scientists, and drug development professionals.

### Introduction

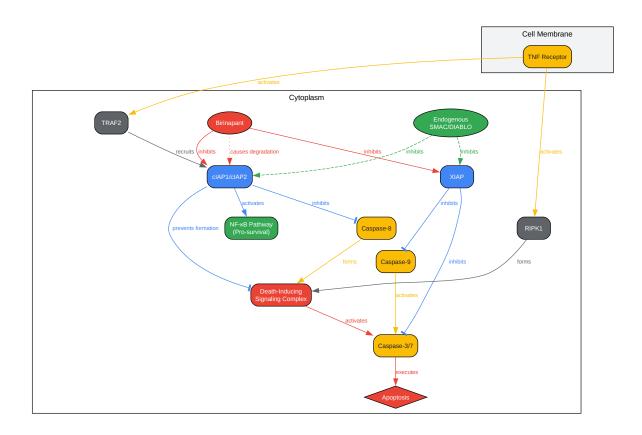
Three-dimensional (3D) organoid cultures are increasingly recognized as superior models for preclinical drug efficacy studies, offering a more physiologically relevant system compared to traditional 2D cell cultures.[1][2][3][4][5] Organoids recapitulate the complex cellular heterogeneity, cell-cell interactions, and microenvironment of the original tumor tissue.[2][3][5] This document provides a detailed guide for establishing 3D organoid cultures to evaluate the efficacy of **Birinapant**, a second-generation bivalent SMAC mimetic.[6][7] **Birinapant** targets inhibitor of apoptosis proteins (IAPs), promoting apoptosis in cancer cells.[6][8][9][10]

Birinapant selectively binds to and inhibits the activity of IAPs, including X-chromosome-linked IAP (XIAP) and cellular IAPs 1 and 2 (cIAP1 and cIAP2), with a higher affinity for cIAP1.[8][11] By mimicking the endogenous IAP antagonist SMAC/DIABLO, **Birinapant** promotes the degradation of cIAP1 and cIAP2, leading to the activation of caspase-8-dependent apoptosis. [6][12] This can also lead to the activation of the non-canonical NF-κB signaling pathway.[6]

These application notes and protocols will detail the establishment of patient-derived or cell line-derived cancer organoids, treatment with **Birinapant**, and subsequent assessment of its efficacy through various assays.

## **Signaling Pathway of Birinapant**



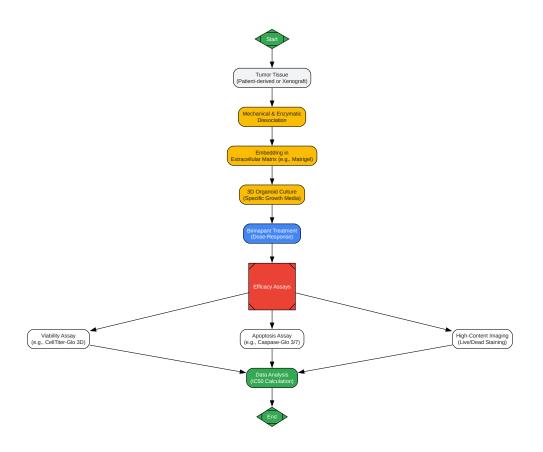


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Caption: Birinapant signaling pathway.

# **Experimental Workflow**





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